

timeline for the SPPC and CEPC-SPPC project

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An In-depth Technical Guide to the Circular Electron Positron Collider (CEPC) and Super Proton-Proton Collider (**SPPC**) Projects

This technical guide provides a comprehensive overview of the Circular Electron Positron Collider (CEPC) and the subsequent Super Proton-Proton Collider (**SPPC**) projects. It is intended for researchers, scientists, and drug development professionals interested in the timeline, technical specifications, and scientific goals of these future large-scale particle physics facilities.

Project Timeline and Key Milestones

The CEPC project, first proposed by the Chinese particle physics community in 2012, has a multi-stage timeline leading to its operation and eventual upgrade to the **SPPC**.^{[1][2]} The project has progressed through several key design and review phases, with construction anticipated to begin in the coming years.

Key Phases and Milestones:

- 2012: The concept of the CEPC was proposed by Chinese high-energy physicists.^{[2][3]}
- 2015: The Preliminary Conceptual Design Report (Pre-CDR) was completed.^[4]
- 2018: The Conceptual Design Report (CDR) was released in November.^{[1][2]}
- 2023: The Technical Design Report (TDR) for the accelerator complex was officially released on December 25th, marking a significant milestone.^{[5][6]}

- 2024-2027: The project is currently in the Engineering Design Report (EDR) phase.^{[3][6]} This phase includes finalizing the engineering design, site selection, and industrialization of key components.^{[5][7]}
- 2025: A formal proposal is scheduled to be submitted to the Chinese government.^{[5][6]} The reference Technical Design Report for the detector is also expected to be released in June 2025.^[8]
- 2027 (Projected): Start of construction is anticipated around this year, during China's "15th Five-Year Plan".^{[5][8]}
- 2035 (Projected): Completion of CEPC construction.^{[5][6]}
- Post-2050 (Projected): The **SPPC** era is expected to begin, following the completion of the CEPC's primary physics program and the readiness of high-field superconducting magnets for installation.^[9]

Quantitative Data: Accelerator and Detector Parameters

The CEPC is designed to operate at several center-of-mass energies to function as a Higgs, Z, and W factory, with a potential upgrade to study the top quark.^[4] The **SPPC** will utilize the same tunnel to achieve unprecedented proton-proton collision energies.^[10]

Table 1: CEPC Main Accelerator Parameters at Different Operating Modes

Parameter	Higgs Factory	Z Factory	W Factory	t-tbar (Upgrade)
Center-of-Mass Energy (GeV)	240	91.2	160	360
Circumference (km)	100	100	100	100
Luminosity per IP ($10^{34} \text{ cm}^{-2}\text{s}^{-1}$)	5.0	115	16	0.5
Synchrotron Radiation Power/beam (MW)	30	30	30	30
Number of Interaction Points (IPs)	2	2	2	2

Data sourced from multiple references, including[\[5\]](#)[\[9\]](#).

Table 2: **SPPC** Main Design Parameters

Parameter	Pre-CDR	CDR	Ultimate
Circumference (km)	54.4	100	100
Center-of-Mass Energy (TeV)	70.6	75	125-150
Dipole Field (T)	20	12	20-24
Injection Energy (TeV)	2.1	2.1	4.2
Number of IPs	2	2	2
Nominal Luminosity per IP (cm ⁻² s ⁻¹)	1.2 x 10 ³⁵	1.0 x 10 ³⁵	-
Circulating Beam Current (A)	1.0	0.7	-

This table presents an evolution of the **SPPC** design parameters as outlined in the Pre-CDR and CDR. The "Ultimate" column reflects the long-term goals for the project.[\[10\]](#)[\[11\]](#)

Table 3: CEPC Baseline Detector Performance Requirements

Performance Metric	Requirement	Physics Goal
Lepton Identification Efficiency	> 99.5%	Precision Higgs and Electroweak measurements
b-tagging Efficiency	~80%	Separation of Higgs decays to b, c, and gluons
Jet Energy Resolution	BMR < 4%	Separation of W/Z/Higgs with hadronic final states
Luminosity Measurement Accuracy	10 ⁻³ (Higgs), 10 ⁻⁴ (Z)	Precision cross-section measurements
Beam Energy Measurement Accuracy	1 MeV (Higgs), 100 keV (Z)	Precise mass measurements of Higgs and Z bosons

Data compiled from various sources detailing detector performance studies.[8][12][13]

Experimental Protocols and Physics Goals

The primary physics goals of the CEPC are to perform high-precision measurements of the Higgs boson, Z and W bosons, and to search for physics beyond the Standard Model.[5][14] The vast datasets will allow for unprecedented tests of the Standard Model.[15]

Higgs Factory Operation (240 GeV): The main objective is the precise measurement of the Higgs boson's properties, including its mass, width, and couplings to other particles.[14] The CEPC is expected to produce over one million Higgs bosons, enabling the study of rare decay modes.[16] The primary production mechanism at this energy is the Higgs-strahlung process ($e^+e^- \rightarrow ZH$).

Z Factory Operation (91.2 GeV): Operating at the Z-pole, the CEPC will produce trillions of Z bosons.[16] This will allow for extremely precise measurements of electroweak parameters, such as the Z boson mass and width, and various asymmetry parameters.[17] These measurements will be sensitive to subtle effects of new physics at higher energy scales. The potential for a polarized beam at the Z-pole is also being investigated to enhance the physics reach.[18]

W Factory Operation (~160 GeV): By performing scans around the W-pair production threshold, the CEPC will be able to measure the mass of the W boson with very high precision.[15] This is a crucial parameter within the Standard Model, and a precise measurement can provide stringent consistency checks.

SPPC Physics Program: As the second phase, the **SPPC** will be a discovery machine, aiming to explore the energy frontier far beyond the reach of the Large Hadron Collider.[10] With a center-of-mass energy of up to 125-150 TeV, its primary goal will be to search for new heavy particles and phenomena that could provide answers to fundamental questions, such as the nature of dark matter and the hierarchy problem.[11]

Detailed experimental methodologies are still under development and will be finalized by the respective international collaborations. The general approach will involve analyzing the final state particles from the electron-positron or proton-proton collisions using the hermetic

detectors to reconstruct the properties of the produced particles and search for new phenomena.

Visualizations

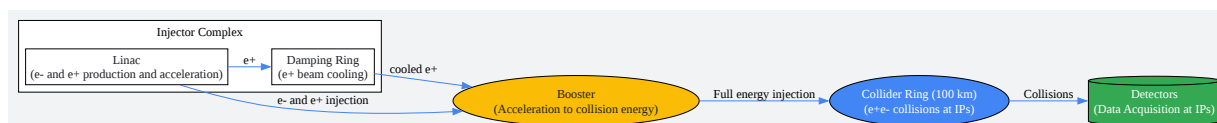
Project Timeline and Phases



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Caption: High-level timeline of the CEPC and **SPPC** projects.

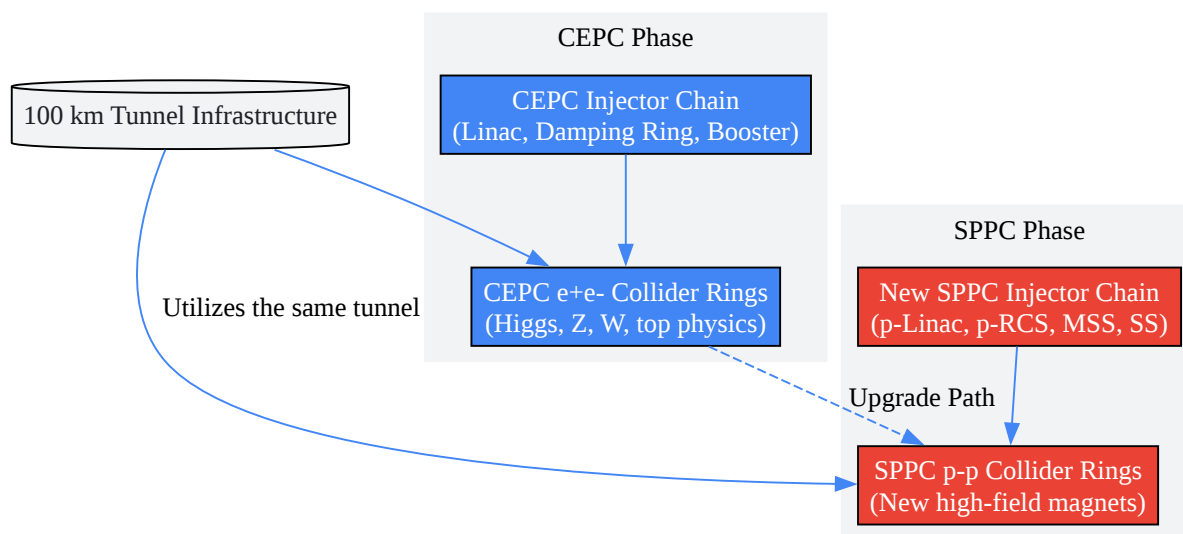
CEPC Accelerator Complex Workflow



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Caption: Simplified workflow of the CEPC accelerator complex.

CEPC to SPPC Transition Logic



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Caption: Logical relationship between the CEPC and **SPPC** projects.

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